

magnesium methoxide CAS number and physical properties

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Compound of Interest

Compound Name: Magnesium methoxide

Cat. No.: B093110

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In-Depth Technical Guide to Magnesium Methoxide

For Researchers, Scientists, and Drug Development Professionals

Core Identification and Properties

Magnesium methoxide, a metal alkoxide with the chemical formula $C_2H_6MgO_2$, is a versatile and reactive compound utilized in a range of chemical syntheses. It is most commonly available as a solution in methanol, appearing as a colorless to light yellow liquid.[1][2] The solid form is a white powder.[3]

CAS Number: 109-88-6[4][5]

This guide provides a comprehensive overview of **magnesium methoxide's** physical properties, synthesis, handling protocols, and key applications, with a focus on its catalytic activity.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **magnesium methoxide**. It is important to note that many of the reported values, such as flash point and density, pertain to its commercially available solution in methanol (typically 6-10 wt%).

Property	Value	Source(s)
Molecular Formula	C ₂ H ₆ MgO ₂	[4][5]
Molecular Weight	86.37 g/mol	[4][6]
Appearance	White powder (solid); Colorless to light yellow liquid (in methanol solution)	[1][2][3]
Density	0.816 g/mL at 25 °C (for 6-10 wt% solution in methanol)	[4][6]
Melting Point	No data available for the pure solid	[1][2]
Boiling Point	No data available for the pure solid	[1][2]
Flash Point	14 °C / 57.2 °F (for 7-8% solution in methanol)	[1][2]
Solubility	Soluble in chloroform and methanol; reacts with water.	[4]
Refractive Index	n _{20/D} 1.3381 (for 6-10 wt% solution in methanol)	[4][6]

Experimental Protocols

Synthesis of Magnesium Methoxide

The direct synthesis of **magnesium methoxide** involves the reaction of magnesium metal with anhydrous methanol.[7] The reaction is typically carried out under an inert atmosphere to prevent side reactions with moisture and carbon dioxide.

Materials:

- Magnesium turnings or ribbon
- Anhydrous methanol

- Iodine crystal (optional, as an initiator)
- Nitrogen or Argon gas for inert atmosphere

Equipment:

- Three-necked round-bottom flask
- Reflux condenser
- Stirring apparatus (magnetic or mechanical)
- Heating mantle
- Gas inlet for inert gas

Procedure:

- Set up the reaction apparatus and ensure it is thoroughly dried.
- Place the magnesium metal in the flask.
- Flush the system with an inert gas (e.g., nitrogen) to remove air and moisture.
- Add anhydrous methanol to the flask, ensuring the magnesium is completely covered.
- If the reaction does not initiate, a small crystal of iodine can be added.
- Gently heat the mixture to reflux while stirring. The reaction is evidenced by the evolution of hydrogen gas.
- Continue the reaction until the magnesium is completely consumed.
- The resulting product is a solution of **magnesium methoxide** in methanol. To obtain solid **magnesium methoxide**, the excess methanol can be removed under reduced pressure.

Handling and Safety Precautions

Magnesium methoxide is a flammable and moisture-sensitive compound.[1] It should be handled in a well-ventilated fume hood, under an inert atmosphere, and away from sources of ignition.[8] Personal protective equipment, including safety goggles, flame-retardant gloves, and a lab coat, should be worn.[1] In case of fire, use carbon dioxide, dry chemical powder, or a foam extinguisher. Do not use water, as it reacts with **magnesium methoxide**.

Applications in Research and Development

Magnesium methoxide serves as a strong base and a precursor for other magnesium compounds, finding utility in various organic and inorganic syntheses.

Catalysis in Organic Synthesis

Magnesium methoxide is an effective catalyst in several organic transformations, most notably in transesterification and condensation reactions.

- **Transesterification for Biodiesel Production:** It is used as a solid base catalyst for the transesterification of triglycerides with methanol to produce fatty acid methyl esters (biodiesel).
- **Aldol and Claisen Condensations:** As a strong base, it can be employed to generate enolates from carbonyl compounds, which are key intermediates in aldol and Claisen condensation reactions for the formation of carbon-carbon bonds.
- **Deprotection of Esters:** **Magnesium methoxide** can be used for the selective deprotection of esters.

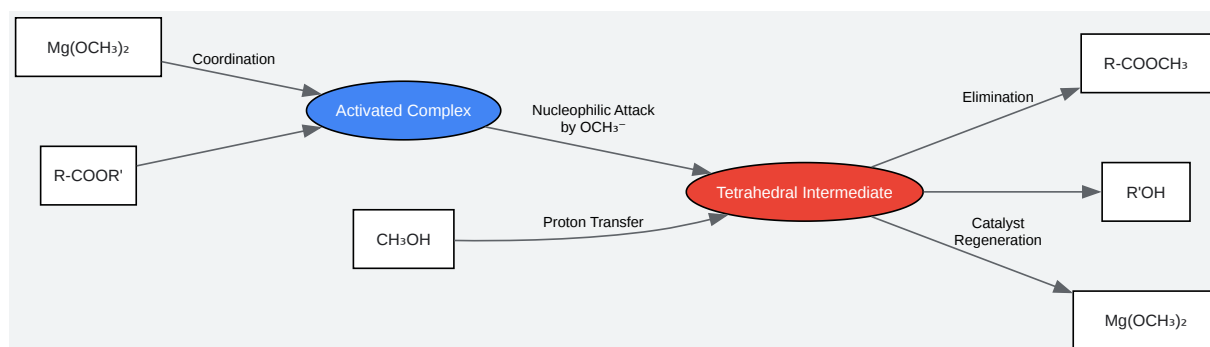
Materials Science

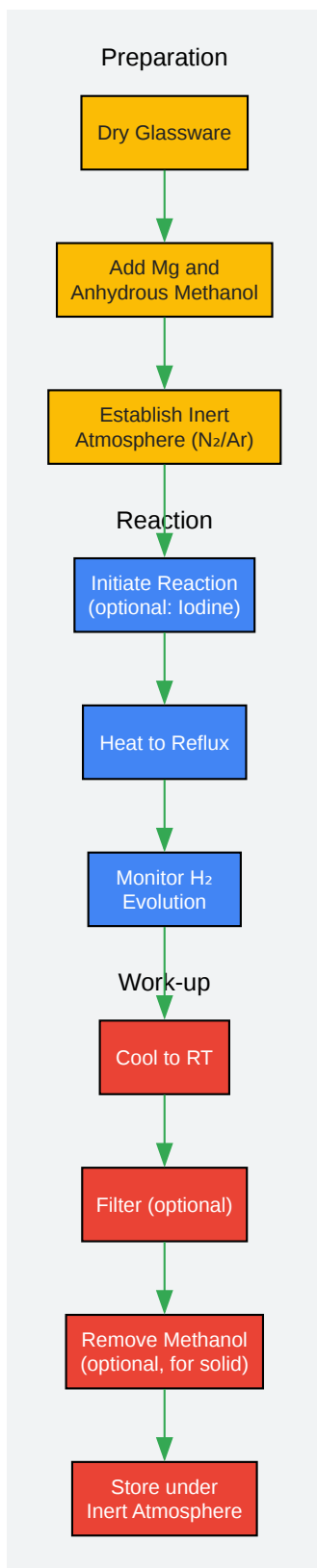
- **Synthesis of High-Purity Magnesium Oxide:** It is a key precursor in the sol-gel synthesis of high-purity magnesium oxide (MgO) nanoparticles and aerogels. These materials have applications in catalysis, ceramics, and as adsorbents.[9]
- **Formation of Thin Films:** **Magnesium methoxide** is used to create thin films of magnesium oxide.

Reaction Mechanism and Visualization

Catalytic Cycle of Transesterification

The following diagram illustrates a plausible mechanism for the transesterification of an ester with methanol, catalyzed by **magnesium methoxide**. The magnesium center acts as a Lewis acid, activating the ester carbonyl group, while the methoxide ion acts as a nucleophile.





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Phone: (601) 213-4426
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